

Synthesis of 4,4-Dimethylcyclohexanone oxime from 4,4-dimethylcyclohexanone

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Compound of Interest

Compound Name: 4,4-Dimethylcyclohexanone oxime

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Synthesis of 4,4-Dimethylcyclohexanone Oxime: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **4,4- dimethylcyclohexanone oxime** from its corresponding ketone. The information presented herein is intended for a technical audience and details the experimental protocol, quantitative data, and a visual representation of the reaction workflow.

Reaction Overview

The synthesis of **4,4-dimethylcyclohexanone oxime** is a condensation reaction between 4,4-dimethylcyclohexanone and hydroxylamine hydrochloride in the presence of a base. This process, a common method for producing oximes from ketones, involves the nucleophilic attack of the hydroxylamine on the carbonyl carbon of the ketone, followed by dehydration to form the C=N double bond of the oxime.

Experimental Protocol

A detailed procedure for the synthesis of **4,4-dimethylcyclohexanone oxime** has been reported and is outlined below.[1]

Materials:



- 4,4-Dimethylcyclohexanone
- Hydroxylamine hydrochloride (NH2OH·HCl)
- Sodium carbonate (Na2CO3)
- Ethanol
- Water
- · Ethyl acetate
- Brine
- Sodium sulfate (Na2SO4)

Procedure:

- To a solution of 4,4-dimethylcyclohexanone (50 g, 396.19 mmol) and hydroxylamine hydrochloride (35.84 g, 515.75 mmol) in a mixture of water (190 mL) and ethanol (250 mL), a solution of sodium carbonate (54.16 g, 510.99 mmol) in water (170 mL) is added dropwise over a period of 20 minutes.
- The reaction mixture is then heated to reflux for 3 hours.
- After the reflux period, the ethanol is removed by evaporation.
- The remaining aqueous residue is extracted with ethyl acetate (4 x 120 mL).
- The combined organic layers are washed sequentially with water (150 mL) and brine (150 mL).
- The organic layer is dried over anhydrous sodium sulfate and then concentrated under reduced pressure to yield the final product.

The resulting product, **4,4-dimethylcyclohexanone oxime**, is obtained as a white solid with a yield of 80.4% (45 g).[1]



Quantitative Data

The following tables summarize the key quantitative data from the described synthesis.

Table 1: Reactant and Reagent Quantities

Compound	Molecular Weight (g/mol)	Amount (g)	Moles (mmol)
4,4- Dimethylcyclohexanon e	126.20	50	396.19
Hydroxylamine Hydrochloride	69.49	35.84	515.75
Sodium Carbonate	105.99	54.16	510.99

Table 2: Solvent and Workup Solution Volumes

Solvent/Solution	Volume (mL)
Water (for reaction)	190
Ethanol	250
Water (for Na2CO3 solution)	170
Ethyl Acetate (for extraction)	480 (4 x 120)
Water (for washing)	150
Brine	150

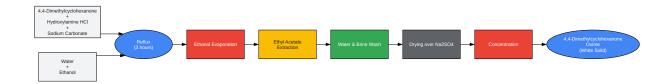
Table 3: Reaction Parameters and Product Yield



Parameter	Value
Reaction Time	3 hours
Reaction Temperature	Reflux
Product Yield	45 g (80.4%)
Product Form	White Solid

Reaction Workflow

The following diagram illustrates the key steps involved in the synthesis of **4,4-dimethylcyclohexanone oxime**.



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Caption: Workflow for the synthesis of **4,4-dimethylcyclohexanone oxime**.

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References



- 1. Synthesis routes of 4,4-Dimethylcyclohexanone [benchchem.com]
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